

16-Oxoalisol A: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 16-Oxoalisol A

Cat. No.: B1631142

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

16-Oxoalisol A is a naturally occurring triterpenoid compound isolated from the rhizome of *Alisma plantago-aquatica* Linn. (also known as *Alisma orientale*), a plant used in traditional Chinese medicine.^[1] As a member of the alisol family of compounds, **16-Oxoalisol A** has garnered interest within the scientific community for its potential pharmacological activities. This technical guide provides a detailed overview of the current scientific literature on **16-Oxoalisol A**, focusing on its biological effects, mechanisms of action, and relevant experimental methodologies.

Chemical Properties

Property	Value	Source
Chemical Formula	C ₃₀ H ₄₈ O ₅	Vendor Data
Molecular Weight	488.7 g/mol	Vendor Data
CAS Number	124515-98-6	Vendor Data
Purity	≥98% (commercially available standard)	[1]

Biological Activities and Mechanism of Action

Current research suggests that **16-Oxوالisol A** possesses biological activities, with a notable effect on the farnesoid X receptor (FXR), a key regulator of lipid and glucose metabolism.

Farnesoid X Receptor (FXR) Agonism

A primary mechanism of action identified for **16-Oxوالisol A** is its ability to act as an agonist of the farnesoid X receptor (FXR). FXR is a nuclear receptor that plays a crucial role in maintaining cholesterol, lipid, and glucose homeostasis. Activation of FXR can influence the expression of genes involved in these metabolic pathways.

Quantitative Data:

Assay	Cell Line	Endpoint	Result (EC ₅₀)
FXR Transactivation	HepG2	Transactivation of FXR co-expressing pBSEP/pGL4.74	29.68 μM

Experimental Protocol: FXR Transactivation Assay

The following protocol is a detailed methodology for assessing the FXR agonist activity of **16-Oxوالisol A**, as extrapolated from available data.

Cell Culture and Transfection:

- Cell Line: Human hepatoma (HepG2) cells.
- Culture Conditions: Cells are maintained in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% fetal bovine serum (FBS), 100 U/mL penicillin, and 100 µg/mL streptomycin at 37°C in a humidified atmosphere of 5% CO₂.
- Transfection: HepG2 cells are seeded in 96-well plates. After 24 hours, cells are co-transfected with a plasmid expressing the farnesoid X receptor and a reporter plasmid containing the bile salt export pump (BSEP) promoter linked to a luciferase gene (pBSEP/pGL4.74). Transfection is typically performed using a commercially available transfection reagent according to the manufacturer's instructions.

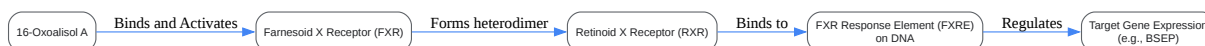
Compound Treatment:

- Following a 24-hour transfection period, the medium is replaced with fresh medium containing varying concentrations of **16-Oxoalisol A**. A vehicle control (e.g., DMSO) is also included.

Luciferase Reporter Gene Assay:

- After a 24-hour incubation with the compound, the cells are lysed.
- The luciferase activity in the cell lysate is measured using a luminometer and a commercially available luciferase assay kit.
- The relative luciferase activity is calculated by normalizing the luminescence of the compound-treated wells to that of the vehicle-treated wells.
- The EC₅₀ value, representing the concentration at which the compound elicits 50% of its maximal effect, is determined by plotting the relative luciferase activity against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.

Signaling Pathway Diagram: FXR Activation



[Click to download full resolution via product page](#)

Caption: FXR activation by **16-Oxoalisol A**.

Potential Therapeutic Applications

The agonistic activity of **16-Oxoalisol A** on FXR suggests its potential for the treatment of metabolic disorders. FXR agonists are actively being investigated for their therapeutic benefits in conditions such as non-alcoholic fatty liver disease (NAFLD), non-alcoholic steatohepatitis (NASH), and dyslipidemia. By activating FXR, **16-Oxoalisol A** could potentially modulate lipid and glucose metabolism, offering a therapeutic avenue for these conditions. Further preclinical and clinical studies are warranted to explore this potential.

Conclusion

16-Oxoalisol A is a triterpenoid from *Alisma plantago-aquatica* with demonstrated agonist activity on the farnesoid X receptor. This activity provides a clear mechanism through which it may exert beneficial effects on lipid and glucose metabolism. The quantitative data and experimental protocols provided in this guide offer a foundation for researchers and drug development professionals to further investigate the therapeutic potential of this natural compound. Future research should focus on a broader characterization of its pharmacological profile, including its anti-inflammatory and cytotoxic effects, as well as in vivo efficacy studies in relevant disease models.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. A new triterpenoid from *Alisma orientale* and their antibacterial effect - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [16-Oxoalisol A: A Comprehensive Technical Review]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1631142/docs#16-oxoalisol-a-a-comprehensive-technical-review\]](https://www.benchchem.com/product/b1631142/docs#16-oxoalisol-a-a-comprehensive-technical-review)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)